

response surface methodology gold leaching optimization

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Compound Focus: Gold tribromide

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RSM-Optimized Gold Leaching Parameters

The following table summarizes the optimal conditions and performance outcomes for three different gold leaching methods as determined by RSM optimization studies.

Leaching Method	Optimal Lixiviant Concentration	Other Key Parameters	Gold Recovery	Reference
Thiourea Leaching [1]	30 g/L Thiourea	Pulp Density: 10%, pH: 1, Temperature: 50°C, Time: 4 hours, Oxidant: Fe ₂ (SO ₄) ₃	98.31%	Processes (2025)
Thiosulfate Leaching [2]	0.5 M S ₂ O ₃ , 3 M NH ₃ , 0.003 M Cu ²⁺	Temperature: 50°C (est.), Time: 6 hours (est.)*	~99% (modeled)	Journal of Chemistry (2022)

| Alpha-Cyclodextrin (α-CD) Leaching [3] | 50 g/L HBr, 11.61 g/L α-CD | **Leaching:** Time: 7.27 hrs, pH: 1, Stirring Speed: 200 rpm **Recovery:** Time: 40 min, pH: 5 | 98.54% (Leaching) & 98.87% (Recovery) | ITEGAM-JETIA (2023) |

Note: The study for Thiosulfate Leaching highlighted temperature and time as highly significant factors but did not list their single optimal values in the abstract. The values in the table are estimations based on the context of the research [2].

Detailed Experimental Protocols

Protocol 1: Thiourea Leaching of Pyrite Cinders

This protocol is designed for extracting gold from pretreated pyrite cinders, using $\text{Fe}_2(\text{SO}_4)_3$ as an oxidizing agent in a sulfuric acid-thiourea system [1].

- **Sample Pretreatment & Activation:** Subject the pyrite cinder sample to a chemical activation process before leaching to liberate encapsulated gold and silver particles. The specific pretreatment method should be determined based on the mineralogy of the sample.
- **Reagent Preparation:**
 - Prepare a sulfuric acid solution to achieve a final pulp pH of 1.0.
 - Dissolve thiourea in the acid solution to a concentration of 30 g/L.
 - Add Ferric Sulfate ($\text{Fe}_2(\text{SO}_4)_3$) as an oxidizing agent.
- **Leaching Procedure:**
 - In a glass reactor, mix the pretreated ore with the leaching solution at a **pulp density of 10%**.
 - Maintain the slurry temperature at **50°C** using a hot plate or water bath with continuous agitation.
 - Conduct the leaching process for **4 hours**.
- **Solid-Liquid Separation:** After the leaching period, filter the slurry to separate the residue from the pregnant leach solution (PLS).
- **Analysis:** Analyze the residue and/or the PLS to determine the final gold and silver content. Calculate the recovery percentage based on the initial head grade of the ore.

Protocol 2: Thiosulfate Leaching in Copper-Ammonia Media

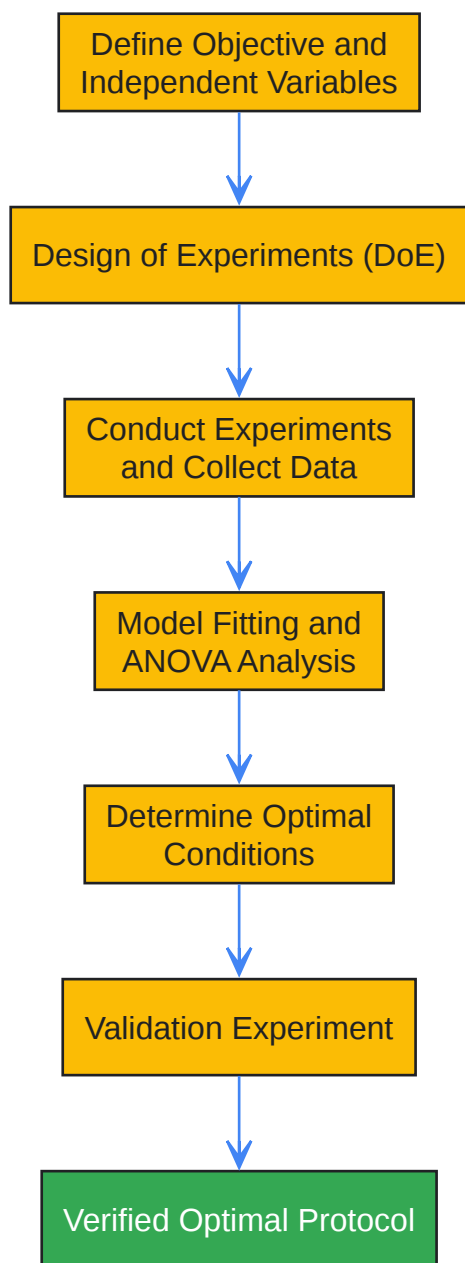
This protocol outlines a thiosulfate-based leaching process, optimized using a central composite design, where temperature was identified as the most critical factor [2].

- **Ore Preparation:** Characterize the gold ore (e.g., XRF, XRD, SEM) and grind it to the desired particle size (e.g., 80% passing 75 μm).

- **Leach Solution Preparation:** Prepare the leaching solution with the following optimized concentrations:
 - **Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$):** 0.5 M
 - **Ammonia (NH_3):** 3 M
 - **Copper Sulfate (CuSO_4):** 0.003 M
- **Leaching Procedure:**
 - Place the ore sample in a reactor and add the leach solution at a predetermined solid-to-liquid ratio.
 - Agitate the mixture consistently. The RSM model indicates that **temperature** is the most significant parameter (contributing 64.65% to the recovery model), so precise control is essential. The optimal temperature should be determined via the RSM model but is typically around 50°C.
 - The **leaching time** is another key factor; run the process for the duration specified by the model, often several hours.
- **Termination & Analysis:** After the set time, filter the slurry. Analyze the residue for remaining gold to calculate the extraction efficiency.

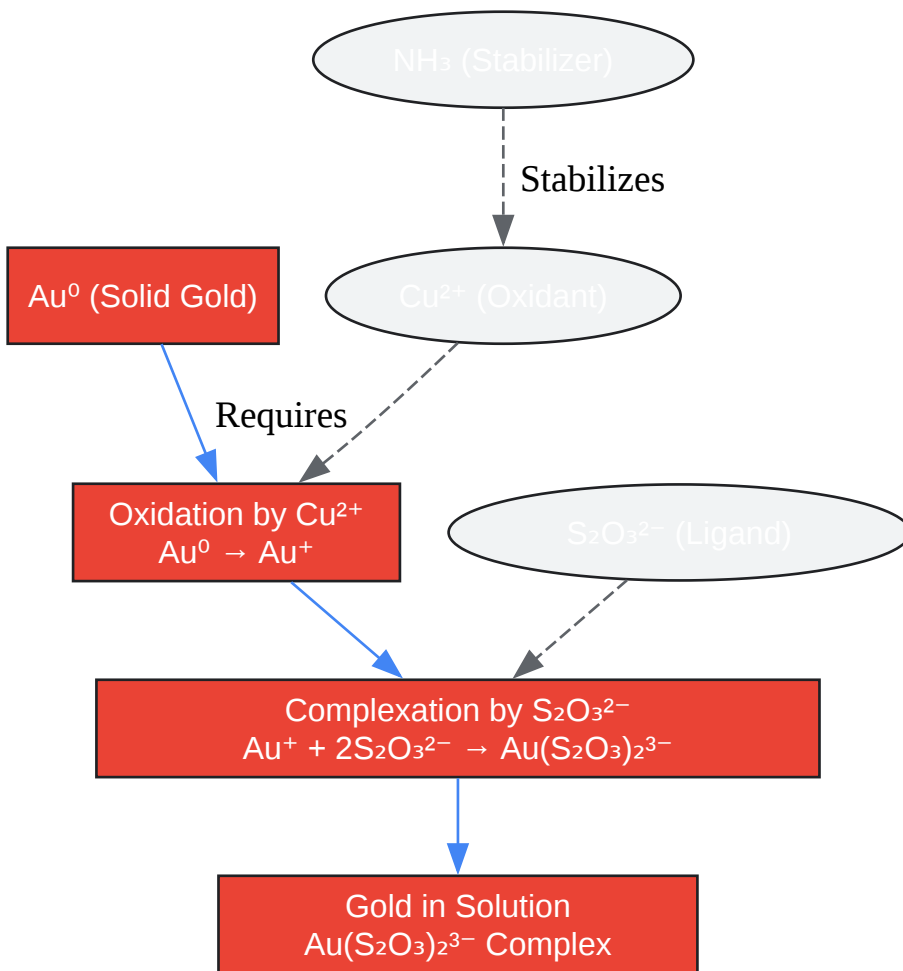
RSM Workflow & Thiosulfate Leaching Mechanism

To effectively apply RSM, it's crucial to follow a structured workflow and understand the underlying chemical processes. The diagram below illustrates the key stages in an RSM-based optimization study.



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The chemistry of the optimized copper-ammonia-thiosulfate process involves a complex reaction where copper acts as a catalyst [2]. The diagram below outlines the mechanism.



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Key Research Insights

Recent studies highlight several critical factors for successful RSM application in gold leaching:

- In thiosulfate systems, **temperature is the dominant factor**, with one study attributing 64.65% of the recovery model's variation to it. Other significant parameters include time (12.81%), thiosulfate concentration (5.88%), ammonia (5.19%), and copper concentration (4.65%) [2].
- For thiourea leaching, a **low pH (~1) is critical** to prevent the decomposition of thiourea and ensure system stability [1].
- **Pretreatment is often essential** for high recoveries from secondary resources like pyrite cinders, as it liberates locked gold particles [1].
- RSM can be effectively paired with other modeling techniques. A study on alpha-cyclodextrin leaching showed that RSM and Artificial Neural Networks (ANN) yielded highly comparable and validated optimal conditions [3].

Critical Considerations for Implementation

- **Model Validation:** The predictive models generated by RSM must be confirmed through **validation experiments** under the suggested optimal conditions [3].
- **Ore-Specificity:** Optimal conditions are highly dependent on the mineralogy of the ore. The parameters listed here are illustrative, and a **custom DoE** should be developed for a specific material [1] [2] [3].
- **Safety and Handling:** Thiourea should be handled with care due to toxicity concerns. Thiosulfate systems require working with ammonia, necessitating proper ventilation and personal protective equipment.

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